

Application Note: Purification of 2-Hydroxymethyl Benzoic Acid by Recrystallization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxymethyl benzoic acid

Cat. No.: B1293570

[Get Quote](#)

Abstract

This application note provides a detailed protocol for the purification of **2-Hydroxymethyl benzoic acid** via recrystallization. Recrystallization is a fundamental technique for the purification of solid organic compounds, leveraging the differential solubility of the compound and its impurities in a given solvent at varying temperatures. This document outlines the selection of an appropriate solvent system and provides a step-by-step experimental procedure, including data on the physical properties and solubility of **2-Hydroxymethyl benzoic acid** to guide researchers, scientists, and drug development professionals in obtaining a high-purity product.

Introduction

2-Hydroxymethyl benzoic acid is a valuable building block in organic synthesis and pharmaceutical drug development. The purity of this starting material is critical for the successful synthesis of downstream products and for ensuring the safety and efficacy of active pharmaceutical ingredients (APIs). Recrystallization is an effective and widely used method for purifying solid compounds. The principle relies on dissolving the impure solid in a suitable solvent at an elevated temperature to create a saturated or near-saturated solution. As the solution cools, the solubility of the desired compound decreases, leading to the formation of crystals, while impurities remain dissolved in the solvent. The selection of an appropriate

solvent is paramount for a successful recrystallization, ideally one in which the target compound has high solubility at high temperatures and low solubility at low temperatures.

Physicochemical Properties of 2-Hydroxymethyl Benzoic Acid

A summary of the key physical and chemical properties of **2-Hydroxymethyl benzoic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[1]
Melting Point	127 - 128 °C	[1]
Appearance	Solid	[1]

Solvent Selection and Solubility Data

The choice of solvent is the most critical parameter in designing a recrystallization experiment. An ideal solvent should:

- Not react chemically with the compound to be purified.[2]
- Dissolve the compound sparingly or not at all at room temperature but have a high capacity for dissolution at its boiling point.[2]
- Either dissolve impurities readily at all temperatures or not at all, allowing for their removal by filtration.
- Be volatile enough to be easily removed from the purified crystals.
- Be non-toxic, inexpensive, and non-flammable.

Based on available data and the structural similarity to other benzoic acid derivatives, water presents as a strong candidate for the recrystallization of **2-Hydroxymethyl benzoic acid**. The

solubility of the closely related 2-Hydroxybenzoic acid (salicylic acid) in water demonstrates a significant temperature dependence, a key indicator of a good recrystallization solvent.[3]

Table 2: Solubility of 2-Hydroxybenzoic Acid in Water[3]

Temperature	Solubility (g/dm ³)
Room Temperature	2.5
100 °C	77.8

For researchers exploring alternative solvent systems, the solubility of 2-Hydroxybenzoic acid in various organic solvents at room temperature (298.15 K) is provided in Table 3. This data can inform the selection of single or mixed solvent systems.

Table 3: Solubility of 2-Hydroxybenzoic Acid in Select Organic Solvents at 298.15 K[4]

Solvent	Solubility
1-Propanol	Data not quantitatively available in snippets
2-Propanol	Data not quantitatively available in snippets
1-Butanol	Data not quantitatively available in snippets
2-Butanol	Data not quantitatively available in snippets
1-Pentanol	Data not quantitatively available in snippets
1-Octanol	Data not quantitatively available in snippets
Dibutyl ether	Data not quantitatively available in snippets
1,4-Dioxane	More soluble than in alcohols, esters, or ketones
Tetrahydrofuran	More soluble than in alcohols, esters, or ketones
Ethyl acetate	Data not quantitatively available in snippets
Butyl acetate	Data not quantitatively available in snippets
2-Propanone (Acetone)	Data not quantitatively available in snippets
2-Butanone	Data not quantitatively available in snippets
Cyclohexanone	Data not quantitatively available in snippets

Note: While the provided search results mention a study on the solubility of 2-hydroxybenzoic acid in various organic solvents, the specific quantitative values were not present in the snippets. The table reflects the qualitative information found.

Experimental Protocol: Recrystallization of 2-Hydroxymethyl Benzoic Acid from Water

This protocol details the procedure for the purification of **2-Hydroxymethyl benzoic acid** using water as the recrystallization solvent.

Materials:

- Crude **2-Hydroxymethyl benzoic acid**

- Deionized water
- Erlenmeyer flasks (two, appropriately sized)
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and flask
- Filter paper
- Glass stirring rod
- Ice bath
- Spatula
- Drying oven

Procedure:

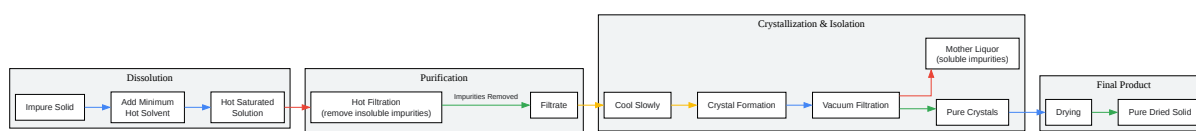
- Dissolution:
 - Place a sample of crude **2-Hydroxymethyl benzoic acid** into an Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of deionized water to the flask.
 - Gently heat the mixture on a hot plate with stirring.
 - Continue to add small portions of hot deionized water until the **2-Hydroxymethyl benzoic acid** is completely dissolved. Avoid adding an excess of solvent to ensure a good yield.^[2]
^[5]
- Decolorization (Optional):
 - If the solution is colored due to impurities, remove the flask from the heat and allow it to cool slightly.

- Add a small amount of activated charcoal to the solution.
- Bring the solution back to a boil for a few minutes. The activated charcoal will adsorb colored impurities.
- Hot Filtration:
 - If activated charcoal was used, or if there are insoluble impurities, perform a hot gravity filtration.
 - Preheat a second Erlenmeyer flask and a funnel with fluted filter paper on the hot plate to prevent premature crystallization.
 - Quickly pour the hot solution through the fluted filter paper into the preheated flask.
- Crystallization:
 - Cover the flask containing the hot filtrate with a watch glass or inverted beaker and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.[5]
 - Once the flask has reached room temperature, place it in an ice bath to maximize the yield of crystals.[5]
- Isolation of Crystals:
 - Collect the crystals by vacuum filtration using a Buchner funnel and flask.
 - Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities.[5]
- Drying:
 - Carefully transfer the purified crystals to a pre-weighed watch glass.
 - Dry the crystals in a drying oven at a temperature below the melting point of **2-Hydroxymethyl benzoic acid** (e.g., 80-90 °C) until a constant weight is achieved.

- Analysis:
 - Determine the melting point of the purified crystals. A sharp melting point close to the literature value (127-128 °C) is indicative of high purity.[1]
 - Calculate the percent recovery of the purified compound.

Visualization of the Recrystallization Workflow

The following diagram illustrates the key steps in the recrystallization process.



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of a solid compound by recrystallization.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves, when handling chemicals.
- Perform the experiment in a well-ventilated fume hood.
- Use caution when working with hot plates and hot glassware to avoid burns.
- Refer to the Safety Data Sheet (SDS) for **2-Hydroxymethyl benzoic acid** for detailed safety and handling information.

Conclusion

Recrystallization is a powerful and straightforward technique for the purification of **2-Hydroxymethyl benzoic acid**. By carefully selecting a suitable solvent, such as water, and following the detailed protocol, researchers can obtain a high-purity product essential for various applications in research and development. The provided data and workflow diagrams serve as a comprehensive guide for the successful implementation of this purification method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Hydroxymethyl)benzoic acid | C₈H₈O₃ | CID 11920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. The preparation of 2-hydroxybenzoic acid | 16–18 years | Resource | RSC Education [edu.rsc.org]
- 4. Solubility of 2-Hydroxybenzoic Acid in Select Organic Solvents at 298.15 K - UNT Digital Library [digital.library.unt.edu]
- 5. westfield.ma.edu [westfield.ma.edu]
- To cite this document: BenchChem. [Application Note: Purification of 2-Hydroxymethyl Benzoic Acid by Recrystallization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293570#purification-of-2-hydroxymethyl-benzoic-acid-by-recrystallization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com